

# Technical Guide: 2-Bromo-6-nitroaniline (CAS 59255-95-7)

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## Compound of Interest

Compound Name: 2-Bromo-6-nitroaniline

Cat. No.: B044865

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **2-Bromo-6-nitroaniline**, a key chemical intermediate. It covers its physicochemical properties, synthesis protocols, primary applications, spectroscopic profile, and safety guidelines, compiled to support research and development activities.

## Core Properties and Identifiers

**2-Bromo-6-nitroaniline** is a solid organic compound characterized by a benzene ring substituted with a bromine atom, a nitro group, and an amino group.<sup>[1]</sup> Its structural and chemical properties make it a valuable reagent in organic synthesis.

## Physicochemical Data

The key physical and chemical properties of **2-Bromo-6-nitroaniline** are summarized in the table below.

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>5</sub> BrN <sub>2</sub> O <sub>2</sub>	[1][2][3][4]
Molecular Weight	217.02 g/mol	[2][3][4]
Appearance	Pale yellow to yellow solid/powder	[1][5]
Melting Point	74.5 °C	[5]
Boiling Point	309.8 °C at 760 mmHg (Predicted)	[5]
Density	1.7917 (Rough Estimate)	[5]
pKa	-2.46 ± 0.25 (Predicted)	[1][5]
Storage Temperature	2-8°C, Refrigerator, Keep in dark place	[2][5]

## Chemical Identifiers

For unambiguous identification, the following identifiers are used for **2-Bromo-6-nitroaniline**.

Identifier Type	Identifier	Source
CAS Number	59255-95-7	[1][2][3][4][5]
IUPAC Name	2-bromo-6-nitroaniline	[3]
Synonyms	Benzenamine, 2-bromo-6-nitro-; 2-Amino-3-bromonitrobenzene; 2-Bromo-6-nitrophenylamine	[2][3]
InChI	InChI=1S/C6H5BrN2O2/c7-4-2-1-3-5(6(4)8)9(10)11/h1-3H,8H2	[3]
InChIKey	KKMOSYLWYLMHAL-UHFFFAOYSA-N	[3]
SMILES	<chem>C1=CC(=C(C(=C1)Br)N)--INVALID-LINK--[O-]</chem>	[3]

## Crystallographic Data

Single-crystal X-ray diffraction studies have provided detailed structural information.

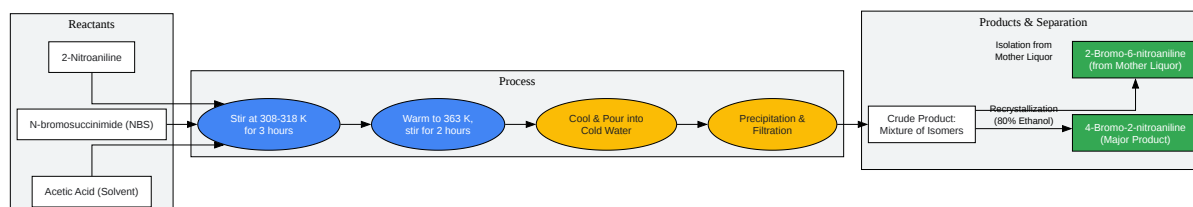
Parameter	Value	Source
Crystal System	Monoclinic	[3]
Space Group	P 1 21/n 1	[3]
a	4.4477 Å	[3]
b	11.4469 Å	[3]
c	13.8244 Å	[3]
$\beta$	94.635 °	[3]

## Synthesis Protocols

**2-Bromo-6-nitroaniline** can be synthesized via multiple routes. The following sections detail common laboratory-scale experimental procedures.

## Synthesis from 2-Nitroaniline

This method involves the direct bromination of 2-nitroaniline, which results in a mixture of isomers that must be separated.



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Caption: Synthesis workflow of **2-Bromo-6-nitroaniline** from 2-Nitroaniline.

Experimental Protocol:

- Reactants:
  - 2-nitroaniline (34.5 g, 0.25 mol)[5][6]
  - N-bromosuccinimide (44.5 g, 0.25 mol)[5][6]
  - Acetic acid (400 mL)[5][6]
- Procedure:

- N-bromosuccinimide is added in batches to a solution of 2-nitroaniline in acetic acid over 30 minutes, maintaining a temperature of 308-318 K.[5][6]
- The reaction mixture is stirred continuously at 318 K for 3 hours.[5][6]
- The mixture is then warmed to 363 K and stirred for an additional 2 hours.[5][6]
- After the reaction is complete, it is cooled to room temperature and poured into 4 L of vigorously stirred cold water.[5][6]
- An orange precipitate forms, which is collected by filtration and washed with cold water.[5][6]
- Purification and Isolation:
  - The crude product is recrystallized from 80% ethanol to yield pure 4-bromo-2-nitroaniline.[5][6]
  - A second crystalline product is isolated from the mother liquor, which is identified as a mixture containing **2-bromo-6-nitroaniline**. [5][6] Further purification, such as sublimation or column chromatography, is required to isolate pure **2-bromo-6-nitroaniline**. [6]

## Synthesis from 1-Bromo-2-fluoro-3-nitrobenzene

This method provides a more direct route with high yield.

Experimental Protocol:

- Reactants:
  - 1-bromo-2-fluoro-3-nitrobenzene (6.0 g, 27.27 mmol)[6]
  - Ammonia in Methanol (7 M, 20 mL)[6]
- Procedure:
  - A mixture of 1-bromo-2-fluoro-3-nitrobenzene and methanolic ammonia is stirred in a sealed tube at 100 °C for 16 hours.[6]

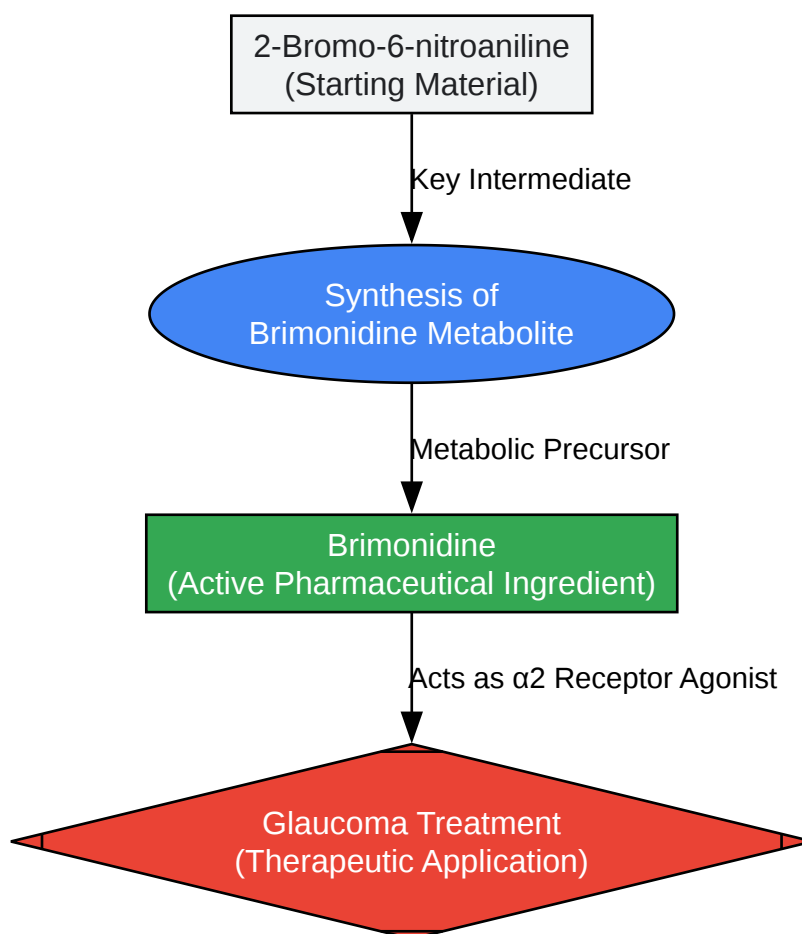
- The solvent is removed under vacuum.[6]
- The residue is dissolved in water and extracted with ethyl acetate.[6]
- Purification:
  - The combined organic layers are washed with brine, dried over Na<sub>2</sub>SO<sub>4</sub>, and concentrated.[6]
  - The residue is purified by column chromatography on silica gel (ethyl acetate/petroleum ether = 1:100) to afford the product as a yellow solid.[6]
- Yield: 91.3% (5.4 g)[6]

## Applications in Research and Drug Development

**2-Bromo-6-nitroaniline** serves as a crucial intermediate in the synthesis of pharmacologically active molecules and other high-value chemical compounds.

### Intermediate for Brimonidine Metabolite

The primary application of **2-Bromo-6-nitroaniline** is as a key intermediate for the synthesis of a metabolite of Brimonidine.[2][5] Brimonidine is an  $\alpha$ 2-adrenergic receptor agonist used as a medication to treat glaucoma.[2][5]



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Caption: Role of **2-Bromo-6-nitroaniline** in the context of Brimonidine.

## Precursor in Dye Synthesis

This compound is also utilized in the field of dye synthesis. Its structure provides a versatile platform for creating various dye products through further chemical reactions.[1]

## Spectroscopic Profile

Spectroscopic data is essential for the structural confirmation and purity assessment of **2-Bromo-6-nitroaniline**. While specific spectra are proprietary to suppliers, typical characterization data packages include <sup>1</sup>H-NMR, Mass Spectrometry (MS), and High-Performance Liquid Chromatography (HPLC).[4] The nuclear magnetic resonance hydrogen spectroscopy (<sup>1</sup>H NMR) data for the related isomer, 4-bromo-2-nitroaniline, has been reported in the literature.[5]

## Safety and Handling

Proper handling of **2-Bromo-6-nitroaniline** is critical to ensure laboratory safety.

## GHS Hazard Information

- Signal Word: Warning
- Pictogram: GHS07 (Harmful)
- Hazard Statements:
  - H302: Harmful if swallowed.
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.
  - H335: May cause respiratory irritation.
- Precautionary Statements:
  - P261: Avoid breathing dust.[1]
  - P280: Wear protective gloves/protective clothing/eye protection/face protection.[1]
  - P302+P352: IF ON SKIN: Wash with plenty of water.[1]
  - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

## Handling and Storage Recommendations

- Handling: Use in a well-ventilated area or under a chemical fume hood.[7] Avoid contact with skin and eyes and prevent the formation of dust.[7]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[5][8] Keep in a dark place under an inert atmosphere.[5]



- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear tightly fitting safety goggles.[7]
  - Skin Protection: Handle with chemical-impermeable gloves and wear protective clothing. [7]
  - Respiratory Protection: If exposure limits are exceeded or irritation occurs, use a full-face respirator.[7]

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## References

- 1. Page loading... [wap.guidechem.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. 2-Bromo-6-nitroaniline | C<sub>6</sub>H<sub>5</sub>BrN<sub>2</sub>O<sub>2</sub> | CID 11469989 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. synthinkchemicals.com [synthinkchemicals.com]
- 5. 2-BROMO-6-NITROANILINE CAS#: 59255-95-7 [m.chemicalbook.com]
- 6. 2-BROMO-6-NITROANILINE synthesis - chemicalbook [chemicalbook.com]
- 7. echemi.com [echemi.com]
- 8. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Technical Guide: 2-Bromo-6-nitroaniline (CAS 59255-95-7)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b044865#2-bromo-6-nitroaniline-cas-number-59255-95-7]

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